

Application Notes and Protocols for Oral Administration of Evenamide in Rats

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Evenamide*

Cat. No.: *B1671789*

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Introduction

Evenamide (formerly NW-3509) is a novel small molecule that acts as a voltage-gated sodium channel (VGSC) blocker, which in turn modulates glutamate release.[1] It is under investigation for the treatment of schizophrenia.[2][3] Preclinical studies in rat models are crucial for evaluating its efficacy and pharmacokinetic profile. These application notes provide a detailed protocol for the oral administration of **evenamide** to rats, based on publicly available data from preclinical research.

Evenamide has demonstrated efficacy in various rat models of psychosis. It has been shown to attenuate phencyclidine (PCP)-induced deficits in social interaction and restore ketamine-induced prepulse inhibition (PPI) deficits.[2][4] These effects are attributed to its ability to normalize aberrant glutamate transmission without directly interacting with dopaminergic or serotonergic pathways.[1]

Data Presentation

The following tables summarize the quantitative data from preclinical studies involving the oral administration of **evenamide** in rats.

Table 1: Effective Oral Doses of **Evenamide** in Rat Models

Rat Model	Effect	Effective Dose Range (p.o.)	Reference
PCP-induced social interaction deficit	Attenuation of social deficits	1, 2.5, 5, 10, 20 mg/kg	[4]
Ketamine-induced PPI deficit	Restoration of PPI	1.25, 5, 15 mg/kg	[4]
Co-administration with Aripiprazole	Restoration of behavioral deficits	0.5 mg/kg (ineffective dose alone)	[4]

Table 2: Pharmacokinetic Parameters of a High Oral Dose of **Evenamide** in Rats (from a 28-day toxicity study)

Parameter	Value	Dose	Sex	Reference
C _{max}	~60 µg/mL	30 mg/kg/day	Combined	[4]
AUC	~440 µg·hr/mL	30 mg/kg/day	Combined	[4]

Experimental Protocols

Protocol 1: Preparation of Evenamide for Oral Administration

Objective: To prepare a formulation of **evenamide** suitable for oral gavage in rats.

Materials:

- **Evenamide** powder
- Vehicle (e.g., 0.5% w/v carboxymethylcellulose in sterile water)
- Mortar and pestle or homogenizer
- Magnetic stirrer and stir bar
- Analytical balance

- Volumetric flasks and pipettes
- Sterile water

Procedure:

- Calculate the required amount of **evenamide** and vehicle: Based on the desired concentration and the total volume needed for the study. For example, to prepare a 10 mL solution of 2 mg/mL **evenamide**, 20 mg of **evenamide** powder is required.
- Weigh the **evenamide** powder: Accurately weigh the calculated amount of **evenamide** powder using an analytical balance.
- Prepare the vehicle: Prepare a 0.5% (w/v) solution of carboxymethylcellulose (CMC) in sterile water. This vehicle is commonly used for oral administration of poorly water-soluble compounds in rodents. Note: The specific vehicle used in published preclinical studies with **evenamide** is not consistently reported. 0.5% CMC is a standard and recommended vehicle for such compounds.
- Triturate the powder (if necessary): If the **evenamide** powder is clumpy, gently triturate it in a mortar and pestle to a fine powder.
- Suspend the **evenamide**: Gradually add the **evenamide** powder to the vehicle while continuously stirring with a magnetic stirrer. A homogenizer can also be used to ensure a uniform suspension.
- Ensure complete suspension: Continue stirring until a homogenous suspension is achieved. Visually inspect for any clumps or undissolved particles.
- Store the formulation: Store the prepared suspension at 4°C and protect it from light. It is recommended to prepare the formulation fresh on the day of the experiment. Before each use, vortex or stir the suspension to ensure homogeneity.

Protocol 2: Oral Administration of Evenamide by Gavage

Objective: To administer a precise dose of **evenamide** to rats via oral gavage.

Materials:

- Prepared **evenamide** suspension
- Appropriately sized oral gavage needles (e.g., 18-20 gauge, 1.5-2 inches long with a ball tip for adult rats)
- Syringes (1-3 mL)
- Rat restraint device (optional)
- Personal protective equipment (gloves, lab coat)

Procedure:

- Animal Handling and Restraint:
 - Gently handle the rats to minimize stress.
 - Securely restrain the rat using either a manual grip or a restraint device. Ensure the animal is held firmly but without impeding its breathing.
- Dose Calculation and Syringe Preparation:
 - Calculate the volume of the **evenamide** suspension to be administered based on the rat's body weight and the desired dose. For example, for a 250g rat and a dose of 5 mg/kg, with a 2 mg/mL suspension, the volume to administer would be 0.625 mL.
 - Draw the calculated volume into a syringe fitted with a gavage needle. Ensure there are no air bubbles in the syringe.
- Gavage Procedure:
 - Gently open the rat's mouth by applying light pressure at the angle of the jaw.
 - Carefully insert the gavage needle into the esophagus. The needle should pass easily without resistance. If resistance is felt, withdraw the needle and re-insert. Caution: Incorrect placement can lead to aspiration into the lungs.

- Once the needle is in the correct position (approximately at the level of the last rib), slowly depress the syringe plunger to deliver the suspension.
- Gently withdraw the needle.
- Post-Administration Monitoring:
 - Return the rat to its cage and monitor for any signs of distress, such as difficulty breathing or regurgitation.
 - Record the time of administration and the dose given.

Mandatory Visualization

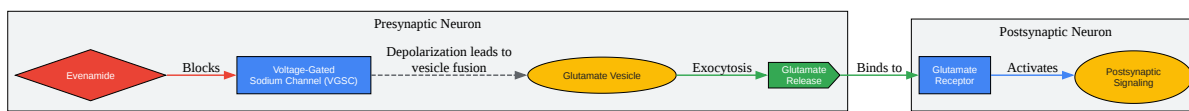


Figure 1: Proposed Mechanism of Action of Evenamide

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Caption: Proposed Mechanism of Action of **Evenamide**.

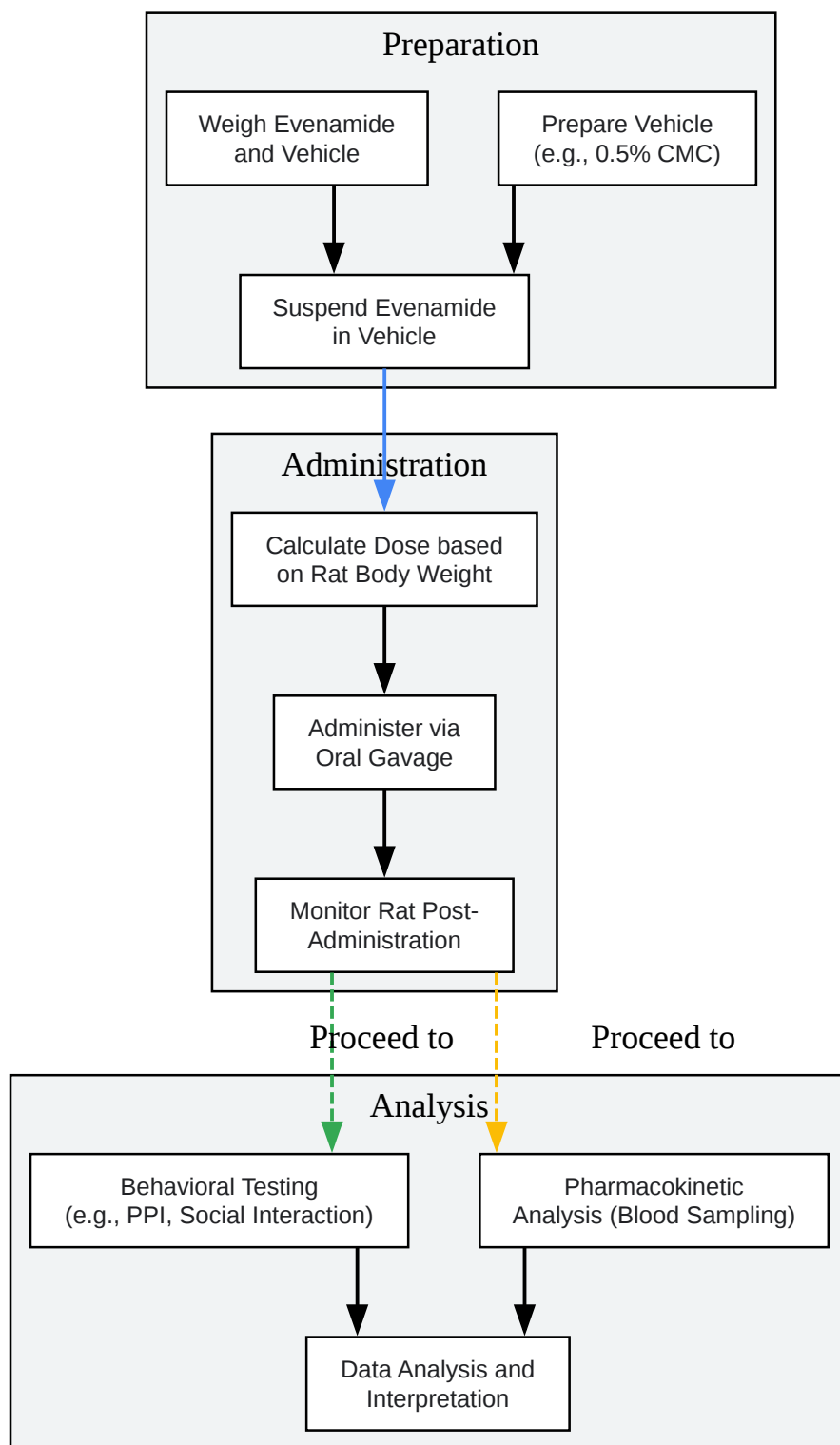


Figure 2: Experimental Workflow for Oral Administration of Evenamide in Rats

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Caption: Experimental Workflow for Oral Administration of **Evenamide** in Rats.

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